

Inter-Laboratory Validation of Quizalofop-P Analytical Methods: A Comparative Guide

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Compound of Interest

Compound Name: Quizalofop-P

Cat. No.: B1240509

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This guide provides a comprehensive comparison of analytical methods for the determination of **Quizalofop-P** and its metabolites, drawing from inter-laboratory validation studies. The data presented is intended for researchers, scientists, and professionals in drug and pesticide development to objectively assess the performance of various analytical techniques.

Comparative Analysis of Method Performance

The following tables summarize the quantitative performance data from different analytical methods and laboratories for the analysis of **Quizalofop-P**-ethyl and its metabolites. This allows for a direct comparison of key validation parameters such as linearity, recovery, limit of detection (LOD), and limit of quantitation (LOQ).

Table 1: Performance Characteristics of LC-MS/MS Method (BASF Method D1303/02) for Soil Samples

Parameter	Quizalofop-p-ethyl	Quizalofop-p	3-OH-Quizalofop-acid	Source
Linearity (r^2)	> 0.99 (0.010 - 0.2 ng/mL)	> 0.99 (0.010 - 0.2 ng/mL)	> 0.99 (0.010 - 1.0 ng/mL)	[1]
Fortification Levels (mg/kg)	0.005 and 0.05	0.005 and 0.05	0.001 and 0.01	[1][2]
Limit of Quantitation (LOQ) (mg/kg)	0.005	0.005	0.001	[1][2]
Limit of Detection (LOD) (mg/kg)	0.001	0.001	0.0002	[1]
Selectivity	No interfering peaks observed	No interfering peaks observed	No interfering peaks observed	[1][2]
Matrix Effects	No suppression or enhancement found	No suppression or enhancement found	No suppression or enhancement found	[1][2]

Table 2: Performance Characteristics of HPLC-UV/DAD Methods

Parameter	HPLC-UV (Formulations)	HPLC-DAD (Adzuki Bean & Soil)	Source
Linearity (R ²)	0.9971 (2000 - 10000 µg/mL)	> 0.999	[3][4]
Recovery (%)	Not specified	88.7 - 116.2	[4]
Relative Standard Deviation (RSD) (%)	Not specified	0.82 - 4.39	[4]
Limit of Quantitation (LOQ)	54.1 µg/mL	0.015 - 0.02 mg/kg (Quizalofop-p-ethyl) 0.01 - 0.03 mg/kg (Quizalofop-p-acid)	[3][4]
Limit of Detection (LOD)	Not specified	0.005 - 0.008 mg/kg (Quizalofop-p-ethyl) 0.003 - 0.01 mg/kg (Quizalofop-p-acid)	[4]

Detailed Experimental Protocols

The methodologies employed in the validation studies are crucial for reproducibility and comparison. Below are the detailed protocols for the key analytical methods discussed.

2.1. LC-MS/MS Method for Soil Samples (BASF Method D1303/02)

This method was developed for the determination of **Quizalofop-p-ethyl** and its metabolites, **Quizalofop-p** and 3-OH-Quizalofop-acid, in soil.[1][2]

- Sample Preparation:
 - Weigh 5 g of soil sample.
 - Extract the sample by shaking twice with a solution of acetonitrile and 6% phosphoric acid in deionized water (80:20, v/v).[1][2]

- For **Quizalofop-p-ethyl** and **Quizalofop-p** analysis, dilute an 8% aliquot of the extract with acetonitrile-water (90:10, v/v).[\[1\]](#)[\[2\]](#)
- For 3-OH-Quizalofop-acid analysis, dilute a 40% aliquot of the original extract with water.
[\[1\]](#)[\[2\]](#)
- Chromatographic and Detection Conditions:
 - Instrument: Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS).[\[1\]](#)
 - Detection Mode: Positive ion monitoring.[\[1\]](#)
 - Mass Transitions (m/z):
 - **Quizalofop-p-ethyl**:
 - Primary quantification: 373.0 → 299.0.[\[1\]](#)
 - Confirmation: 375.0 → 300.9.[\[1\]](#)
 - **Quizalofop-p**:
 - Primary quantification: 345.0 → 299.0.[\[1\]](#)
 - Confirmation: 345.0 → 100.0.[\[1\]](#)
 - 3-OH-Quizalofop-acid:
 - Primary and confirmatory quantification: 359 → 166. A secondary chromatographic method was used for confirmation.[\[1\]](#)

2.2. HPLC-UV Method for Commercial Formulations

This method is designed for the quantification of **Quizalofop-p-ethyl** in its technical form and emulsion concentrate (EC) formulations.[\[3\]](#)

- Sample Preparation:

- Prepare a stock solution by accurately weighing about 50 mg of **Quizalofop-p-ethyl** standard and diluting it to 25 mL with acetonitrile.[3]
- Take 1 mL of the stock solution and make up the volume to 10 mL with acetonitrile.[3]
- For formulated products, weigh an equivalent of 50 mg of the substance and dilute to 25 mL with acetonitrile, followed by the same dilution step as the standard.[3]
- Chromatographic Conditions:
 - Instrument: High-Performance Liquid Chromatograph with UV detection (HPLC-UV).[3]
 - Column: Reversed-phase C18.[3]
 - Mobile Phase: Acetonitrile and distilled water (80:20, v/v).[3]
 - Flow Rate: 1.5 mL/min.[3]
 - Detection Wavelength: 260 nm.[3]
 - Injection Volume: 20 µL.[3]

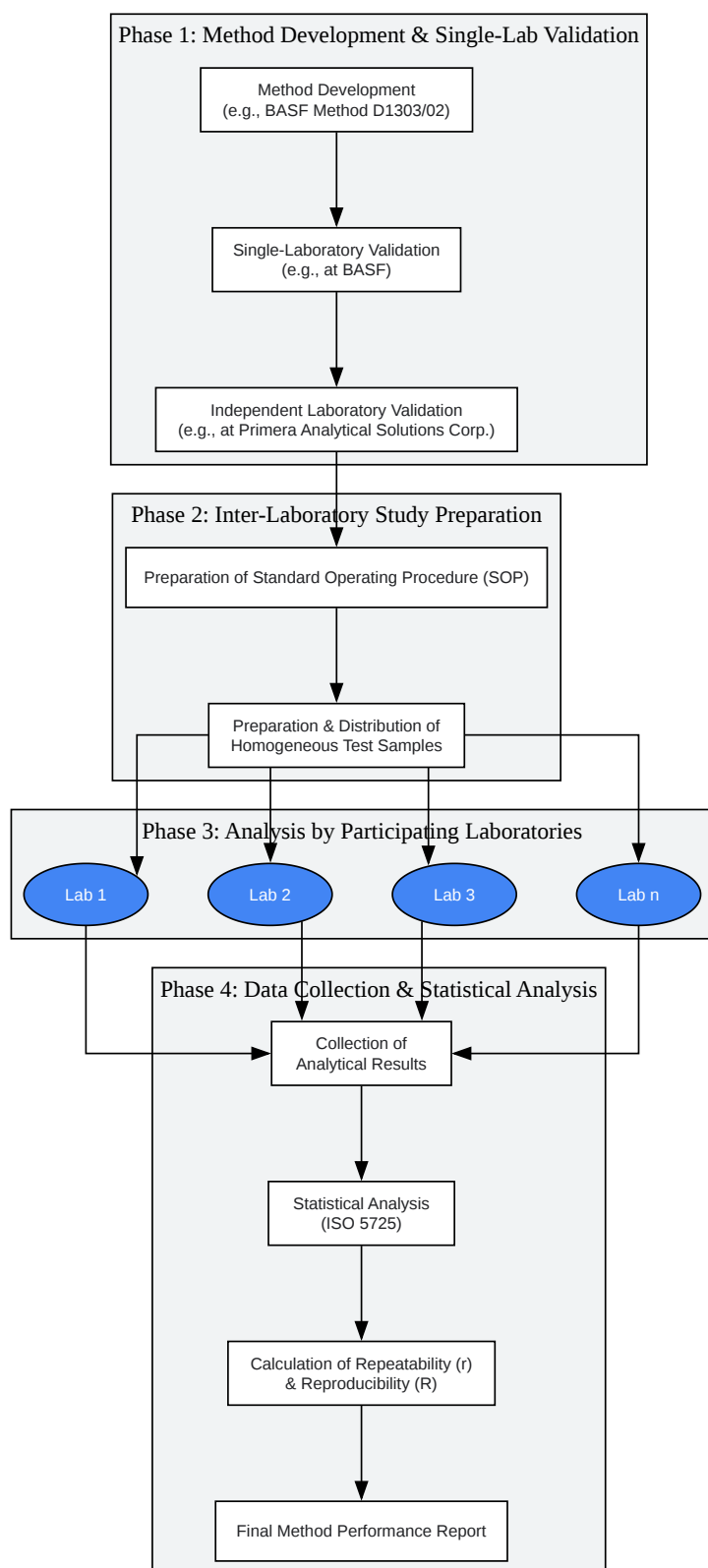
2.3. HPLC-DAD Method for Adzuki Bean and Soil

This method allows for the simultaneous determination of **Quizalofop-p-ethyl** and its metabolite, **Quizalofop-p-acid**.[4]

- Chromatographic Conditions:
 - Instrument: High-Performance Liquid Chromatograph with a Photodiode Array Detector (HPLC-DAD).[4]
 - Mobile Phase: Acetonitrile/water containing 1% (v/v) acetic acid.[4]

Visualization of the Inter-Laboratory Validation Workflow

The following diagram illustrates the typical workflow of an inter-laboratory validation study, from the initial method development to the final statistical analysis of the results from participating laboratories.



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Caption: Workflow of an inter-laboratory validation study for an analytical method.

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